

In-Depth Technical Guide: Theoretical Molecular Weight of Mal-PEG12-acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mal-PEG12-acid

Cat. No.: B8106413

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the theoretical molecular weight of **Mal-PEG12-acid**, a heterobifunctional crosslinker commonly utilized in bioconjugation and drug delivery applications. This document outlines the precise chemical formula, elemental composition, and a step-by-step calculation of its molecular weight.

Chemical Identity and Formula

Mal-PEG12-acid is a polyethylene glycol (PEG) derivative containing a maleimide group at one terminus and a carboxylic acid group at the other, connected by a 12-unit ethylene glycol chain. The maleimide group facilitates covalent linkage with thiol-containing molecules, such as cysteine residues in proteins, while the carboxylic acid end allows for conjugation to primary amines.

Based on a comprehensive review of chemical supplier data, the definitive molecular formula for **Mal-PEG12-acid** has been determined to be:

$C_{31}H_{55}NO_{16}$ [1][2][3]

It is crucial to distinguish **Mal-PEG12-acid** from a related compound, Mal-amido-PEG12-acid. The latter incorporates an additional amide linkage, resulting in a different chemical formula ($C_{34}H_{60}N_2O_{17}$) and, consequently, a higher molecular weight of approximately 768.9 g/mol. [4] [5] This guide focuses exclusively on **Mal-PEG12-acid**.

Theoretical Molecular Weight Calculation

The theoretical molecular weight is calculated by summing the atomic weights of all atoms present in the molecular formula. The atomic weights used for this calculation are the standard atomic weights of the constituent elements: Carbon (C), Hydrogen (H), Nitrogen (N), and Oxygen (O).

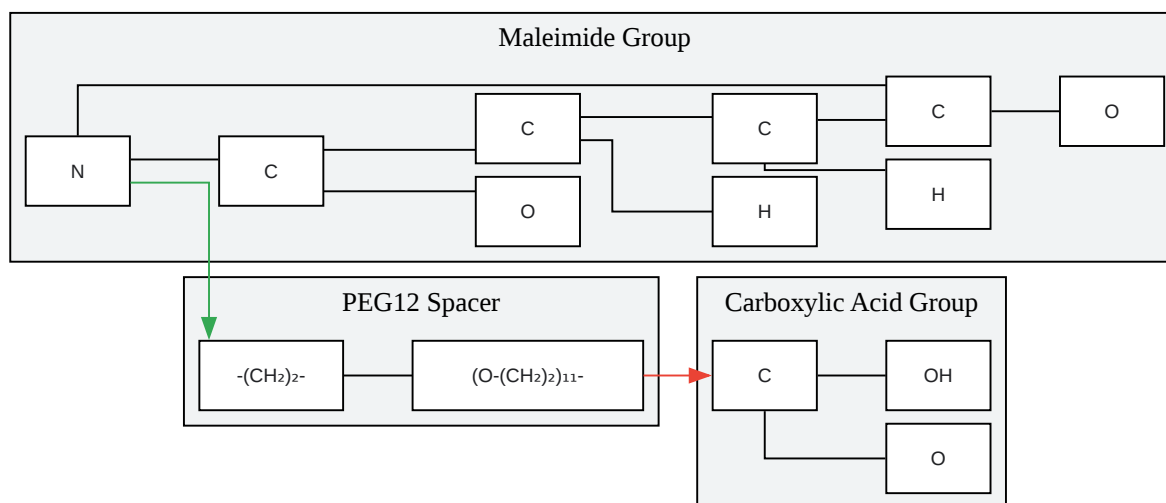
The table below provides a detailed breakdown of the calculation:

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	31	12.011	372.341
Hydrogen	H	55	1.008	55.440
Nitrogen	N	1	14.007	14.007
Oxygen	O	16	15.999	255.984
Total				697.772

Therefore, the theoretical molecular weight of **Mal-PEG12-acid** is 697.772 g/mol . Commercial suppliers often list this value as approximately 697.77 g/mol or 697.8 g/mol .

Molecular Structure

The structural arrangement of **Mal-PEG12-acid** is critical to its function as a linker. The following diagram illustrates the connectivity of the maleimide, the PEG12 spacer, and the terminal carboxylic acid.



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Caption: Chemical structure of **Mal-PEG12-acid**.

Experimental Considerations

While the theoretical molecular weight provides a precise value, it is important to note that the experimentally determined molecular weight may vary slightly due to isotopic distribution. For most applications in drug development and bioconjugation, the monoisotopic mass or the average molecular weight is used. The value calculated here represents the average molecular weight.

Conclusion

This technical guide has established the theoretical molecular weight of **Mal-PEG12-acid** to be 697.772 g/mol, based on its chemical formula of $C_{31}H_{55}NO_{16}$. Understanding the precise molecular weight is fundamental for accurate stoichiometric calculations in conjugation reactions, ensuring the efficient and reproducible synthesis of antibody-drug conjugates, PEGylated proteins, and other targeted therapeutic agents.

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